

10(E)-Heptadecenol CAS number and molecular weight

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Compound of Interest

Compound Name: 10(E)-Heptadecenol

Cat. No.: B15600743

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An In-depth Technical Guide to 10(E)-Heptadecenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

10(E)-Heptadecenol is a long-chain fatty alcohol with a defined chemical structure. This technical guide provides a concise overview of its fundamental chemical and physical properties. While specific biological activities and signaling pathways for **10(E)-Heptadecenol** are not extensively documented in current scientific literature, this document also explores the known biological roles of structurally similar long-chain fatty alcohols to offer a contextual framework and suggest potential areas for future investigation. The information presented herein is intended to serve as a foundational resource for researchers and professionals in the fields of chemistry and drug development.

Chemical and Physical Properties

10(E)-Heptadecenol, a monounsaturated fatty alcohol, possesses a 17-carbon chain with a single double bond in the trans (E) configuration at the 10th carbon position. Its key identifiers and physicochemical properties are summarized below.

Property	Value	Reference
CAS Number	98329-34-1	[1]
Molecular Formula	C ₁₇ H ₃₄ O	[1]
Molecular Weight	254.45 g/mol	[1]
Synonyms	(10E)-10-Heptadecen-1-ol, trans-10-Heptadecen-1-ol	
Physical State	Not specified in literature	
Solubility	Not specified in literature	
Boiling Point	Not specified in literature	
Melting Point	Not specified in literature	

Synthesis and Experimental Protocols

A comprehensive review of the current scientific literature did not yield specific, detailed experimental protocols for the synthesis or biological evaluation of **10(E)-Heptadecenol**. General methods for the synthesis of long-chain unsaturated alcohols may be applicable, but specific reaction conditions, yields, and purification methods for this particular compound are not readily available.

Biological Activity and Signaling Pathways

There is a notable lack of specific data in peer-reviewed literature regarding the biological activity and associated signaling pathways of **10(E)-Heptadecenol**. However, the broader class of long-chain fatty alcohols has been reported to exhibit various biological effects, which may provide a basis for future investigation into the potential roles of **10(E)-Heptadecenol**.

It is important to emphasize that the following information is based on structurally related compounds and should not be directly extrapolated to **10(E)-Heptadecenol** without experimental validation.

Potential Antimicrobial and Antioxidant Activities

Some long-chain unsaturated alcohols have been investigated for their antimicrobial and antioxidant properties. For instance, other long-chain fatty alcohols and related compounds have demonstrated activity against various bacterial and fungal strains. Additionally, the presence of a double bond in the carbon chain can sometimes confer antioxidant capabilities by acting as a scavenger of reactive oxygen species. These potential activities for **10(E)-Heptadecenol** remain to be experimentally confirmed.

Role in Cellular Signaling

Fatty alcohols can be precursors to or components of more complex lipids that play crucial roles in cellular signaling. For example, they can be incorporated into cell membranes, potentially influencing membrane fluidity and the function of membrane-bound proteins. They can also be metabolized to fatty acids or other signaling molecules. However, no specific signaling pathways involving **10(E)-Heptadecenol** have been identified.

Future Research Directions

The absence of specific biological data for **10(E)-Heptadecenol** highlights a significant gap in the scientific literature and presents several opportunities for future research:

- **Synthesis and Characterization:** Development and publication of a robust and reproducible synthetic protocol for **10(E)-Heptadecenol** would be a valuable contribution, enabling further biological studies.
- **Biological Screening:** A comprehensive screening of **10(E)-Heptadecenol** for various biological activities, including antimicrobial, antifungal, antiviral, anti-inflammatory, and anticancer effects, is warranted.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent studies should focus on elucidating the underlying mechanism of action and identifying the specific cellular and molecular targets and signaling pathways involved.

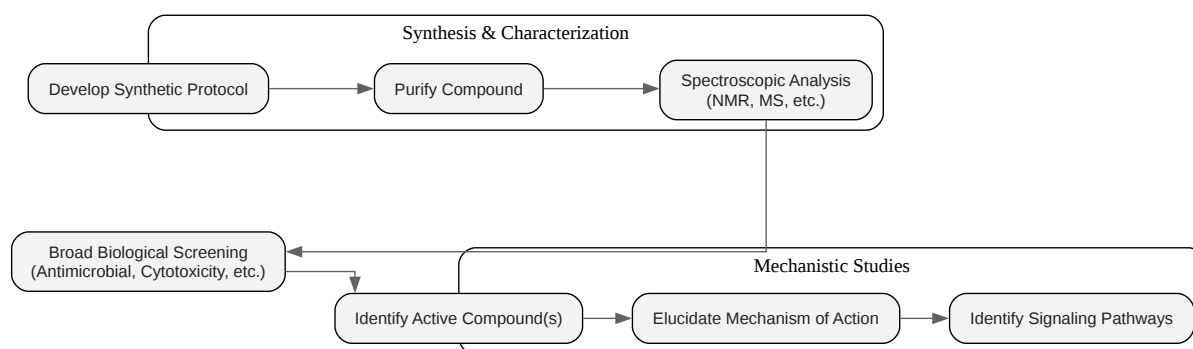
Conclusion

10(E)-Heptadecenol is a well-defined chemical entity with known physical properties. However, its biological role remains largely unexplored. While the activities of structurally similar compounds may suggest potential avenues of investigation, dedicated experimental

studies are necessary to determine the specific biological functions and signaling pathways of **10(E)-Heptadecenol**. This technical guide serves to summarize the current state of knowledge and to encourage further research into this potentially interesting long-chain fatty alcohol.

Logical Relationship Diagram

Due to the lack of established experimental workflows or signaling pathways for **10(E)-Heptadecenol** in the current scientific literature, a diagram representing these aspects cannot be provided. The logical flow for future research is outlined in the "Future Research Directions" section.



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Caption: A proposed workflow for future research on **10(E)-Heptadecenol**.

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References

- 1. 10(E)-Heptadecenol - CD Biosynthesis [biosynthesis.com]
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